

Essential Safety and Logistical Information for Handling (S)-3-Phenyllactic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenyllactic acid, (S)-

Cat. No.: B555073

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for (S)-3-Phenyllactic acid, including operational and disposal plans, to foster a secure and productive research environment.

Physical and Chemical Properties

(S)-3-Phenyllactic acid is a white, odorless, solid powder.[\[1\]](#) Key quantitative data is summarized in the table below for easy reference.

Property	Value	Source
CAS Number	20312-36-1	[1]
Molecular Formula	C ₉ H ₁₀ O ₃	[2] [3] [4]
Molecular Weight	166.17 g/mol	[2] [5]
Melting Point	121 - 125 °C (249.8 - 257 °F)	[1]
Form	Solid Powder	[1] [5]

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that (S)-3-Phenyllactic acid is not considered hazardous under the 2012 OSHA Hazard Communication Standard, it is crucial to handle it with care.^[1] One report suggests it may cause serious eye irritation.^[2] Therefore, appropriate personal protective equipment should always be used.

PPE	Specification	Rationale
Eye Protection	Chemical safety goggles or eyeglasses	To prevent eye contact and potential irritation. ^{[1][3]}
Hand Protection	Appropriate protective gloves	To prevent skin contact. ^[1]
Respiratory Protection	Dust mask (e.g., N95)	Recommended when handling the powder form to avoid inhalation. ^{[5][6]}
Body Protection	Lab coat and appropriate clothing	To prevent skin exposure. ^[1]

Handling and Storage Procedures

Proper handling and storage are critical to maintain the integrity of (S)-3-Phenyllactic acid and ensure laboratory safety.

Handling:

- Avoid contact with skin and eyes.^[1]
- Avoid breathing dust.
- Wash hands thoroughly after handling.^{[1][7]}
- Work in a well-ventilated area.^[4]

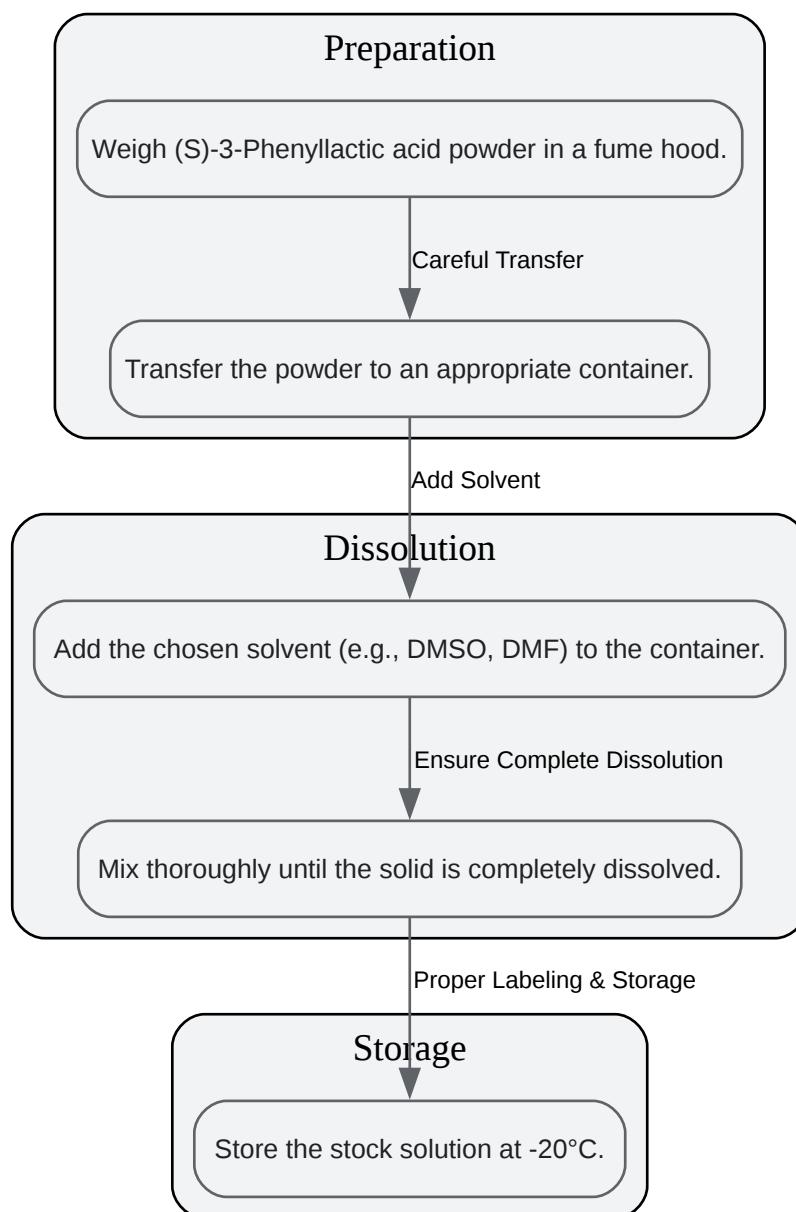
Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[1][3][4]}
- Refrigeration is recommended for storage.^{[1][3]}

- Store away from incompatible materials, such as strong oxidizing agents.[1][3]

Experimental Workflow: Preparation of a Stock Solution

This section provides a step-by-step guide for preparing a stock solution of (S)-3-Phenyllactic acid.



[Click to download full resolution via product page](#)

Figure 1. Workflow for preparing a stock solution of (S)-3-Phenyllactic acid.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Ensure adequate ventilation.[1]
- Wear appropriate personal protective equipment.[1]
- Contain the spill. For solid material, sweep up and shovel into a suitable container for disposal.[1]
- Clean the area.

Disposal Plan

Chemical waste generators must adhere to local, regional, and national regulations for hazardous waste disposal.[1]

Solid Waste:

- Collect solid (S)-3-Phenyllactic acid waste and contaminated materials (e.g., weighing paper, gloves) in a designated, labeled, and sealed container.

Liquid Waste (Solutions):

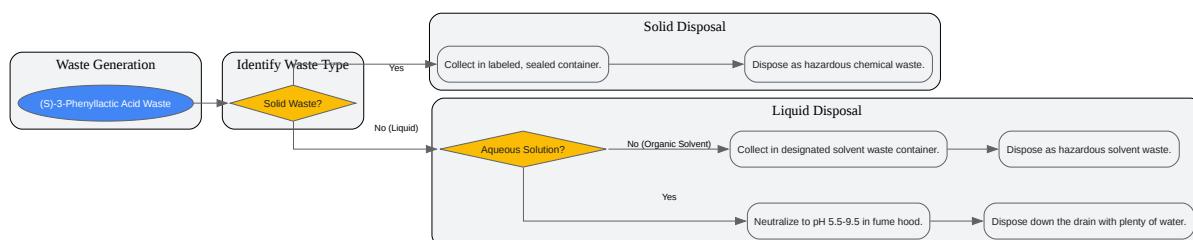
- Aqueous solutions of acids may be neutralized to a pH between 5.5 and 9.5 before drain disposal, followed by a large water flush, provided they do not contain other hazardous materials.[8]
- Always perform neutralization in a fume hood with appropriate PPE.[8]
- For solutions containing organic solvents, collect them in a designated solvent waste container. Do not mix incompatible waste streams.

Empty Containers:

- Thoroughly rinse empty containers with a suitable solvent.

- Collect the rinsate as chemical waste.[9]
- Deface or remove the original label before disposing of the rinsed container in regular trash or recycling, as appropriate.[9]

The following diagram outlines the decision-making process for the disposal of (S)-3-Phenyllactic acid waste.



[Click to download full resolution via product page](#)

Figure 2. Disposal decision tree for (S)-3-Phenyllactic acid waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 3-Phenyllactic acid, (S)- | C9H10O3 | CID 444718 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. fishersci.com [fishersci.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. L- (-)-3-Phenyllactic acid 98 20312-36-1 [sigmaaldrich.com]
- 6. 3-苯基乳酸 ≥98% | Sigma-Aldrich [sigmaaldrich.cn]
- 7. cdn.caymancell.com [cdn.caymancell.com]
- 8. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (S)-3-Phenyllactic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b555073#personal-protective-equipment-for-handling-3-phenyllactic-acid-s>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com